

Tofimilast binding affinity PDE4A PDE4B PDE4D

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Compound Focus: Tofimilast

CAS No.: 185954-27-2

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Available Context on Tofimilast

Here is the information gathered from the search results regarding **Tofimilast**:

- Development Status:** Clinical development for **Tofimilast** (also referenced as CP-325,366) was discontinued due to a lack of efficacy [1] [2].
- Missing Data:** The search results do not contain specific experimental data, such as IC50 values, for **Tofimilast**'s binding affinity to the PDE4A, PDE4B, and PDE4D subtypes.

General Experimental Protocols for PDE4 Profiling

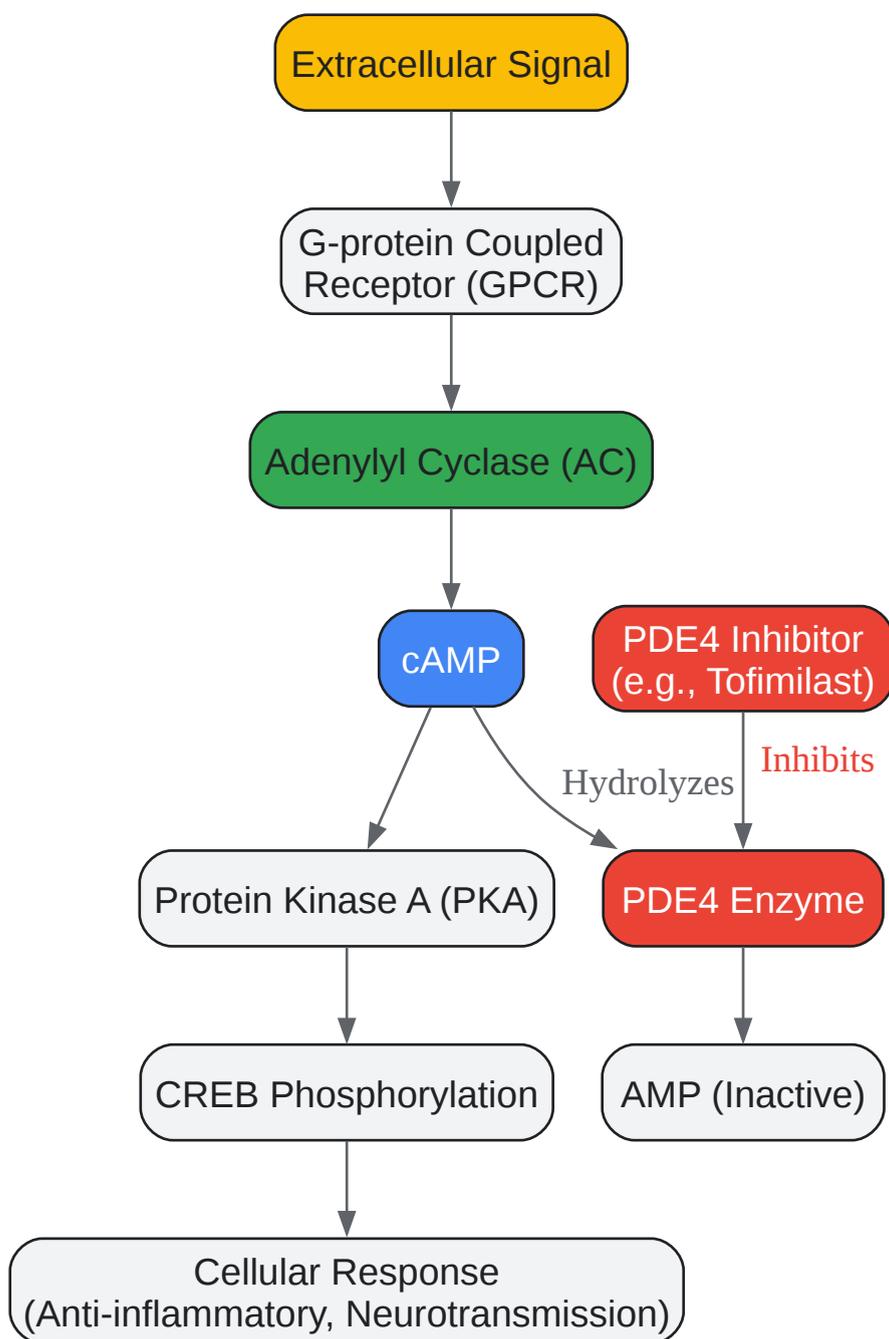
While data for **Tofimilast** is unavailable, the methodologies for generating such data are well-established. The table below outlines common key experiments used to profile PDE4 inhibitors [3].

Experiment Goal	Typical Methodology	Key Measured Outputs
In Vitro PDE4 Inhibition	Use recombinant human PDE4 enzymes; incubate with test compound and cAMP; measure remaining cAMP [3].	Half-maximal inhibitory concentration (IC50) for each PDE4 subtype (A, B, D).

Experiment Goal	Typical Methodology	Key Measured Outputs
Cell-Based Functional Activity	Treat relevant cell lines (e.g., hippocampal HT-22, immune cells) with the compound; measure intracellular cAMP accumulation or downstream signaling [3].	cAMP concentration; phosphorylation levels of CREB (cAMP response element-binding protein).
In Vivo Behavioral Profiling	Administer compound to animal models (e.g., mice); conduct behavioral tests like Forced Swim Test (FST) or Novel Object Recognition (NOR) [3].	Immobility time (FST for antidepressant-like effect); discrimination index (NOR for procognitive effect).

cAMP Signaling Pathway and PDE4 Inhibitor Mechanism

The following diagram illustrates the central role of PDE4 in the cAMP signaling pathway, which is the primary mechanism of action for PDE4 inhibitors like **Tofimilast** [3] [4] [5].



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